

# A Comprehensive Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: *Methyl 4-benzoyloxy-3-methoxybenzoate*

CAS No.: 33551-45-0

Cat. No.: B474055

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As a key building block in the synthesis of complex pharmaceutical agents, Methyl 3-methoxy-4-(phenylmethoxy)benzoate warrants a detailed examination for researchers and scientists in the field of drug development and organic chemistry. This guide provides an in-depth analysis of its chemical identity, properties, synthesis, and applications, underpinned by authoritative sources to ensure scientific integrity.

## Chemical Identity and Synonyms

Methyl 3-methoxy-4-(phenylmethoxy)benzoate is a substituted aromatic ester. For clarity and comprehensive database searching, it is crucial to be familiar with its various synonyms and chemical identifiers.

The primary IUPAC name for this compound is methyl 3-methoxy-4-(phenylmethoxy)benzoate. [1] However, it is also widely known and indexed under several other names. The strategic placement of the methoxy and benzyloxy groups on the benzoate core makes it a versatile intermediate.

A comprehensive list of its synonyms includes:

- Methyl 4-(benzyloxy)-3-methoxybenzoate[1][2]
- 4-Benzyloxy-3-methoxybenzoic acid methyl ester[1][3]

- Benzoic acid, 3-methoxy-4-(phenylmethoxy)-, methyl ester[1]
- Methyl 3-Methoxy-4-(benzyloxy)benzoate[1]

These synonyms are often used interchangeably in chemical literature and supplier catalogs.

Identifier	Value	Source
CAS Number	56441-97-5	PubChem[1]
PubChem CID	5059267	PubChem[1]
Molecular Formula	C <sub>16</sub> H <sub>16</sub> O <sub>4</sub>	PubChem[1]
Molecular Weight	272.29 g/mol	PubChem[1]
IUPAC Name	methyl 3-methoxy-4-phenylmethoxybenzoate	PubChem[1]
InChI Key	FPGZHRPIFVQOL-UHFFFAOYSA-N	PubChem[1]
SMILES	<chem>COC1=C(C=CC(=C1)C(=O)O)C)OCC2=CC=CC=C2</chem>	PubChem[1]

## Physicochemical and Safety Data

Understanding the physicochemical properties of Methyl 3-methoxy-4-(phenylmethoxy)benzoate is essential for its handling, storage, and use in reactions.

### Physical Properties:

The compound exists as block-like colorless crystals under standard conditions.[1] Detailed crystallographic data reveals a monoclinic crystal system.[1]

### Safety Information:

As with any chemical reagent, proper safety precautions must be observed when handling Methyl 3-methoxy-4-(phenylmethoxy)benzoate. The following GHS hazard information has been identified:

- H302: Harmful if swallowed.[3][4]
- H315: Causes skin irritation.[3][4]
- H319: Causes serious eye irritation.[3][4]
- H332: Harmful if inhaled.[3]
- H335: May cause respiratory irritation.[3][4]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3][4]
- P280: Wear protective gloves/eye protection/face protection.[3][4]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][4]

For comprehensive safety information, always refer to the latest Safety Data Sheet (SDS) provided by the supplier.

## Synthesis Protocol

The synthesis of Methyl 3-methoxy-4-(phenylmethoxy)benzoate is typically achieved through the esterification of its corresponding carboxylic acid, 4-(benzyloxy)-3-methoxybenzoic acid. This reaction is a fundamental example of Fischer esterification.

## Experimental Protocol: Esterification of 4-(benzyloxy)-3-methoxybenzoic acid

This protocol is based on a literature procedure and provides a reliable method for the laboratory-scale synthesis of the title compound.[1]

Materials:

- 4-(benzyloxy)-3-methoxybenzoic acid

- Methanol (MeOH)
- Concentrated Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>)
- Saturated Sodium Bicarbonate (NaHCO<sub>3</sub>) solution
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)
- Ethanol (for recrystallization)

#### Procedure:

- In a suitable reaction flask, dissolve 4-(benzyloxy)-3-methoxybenzoic acid in methanol.
- Slowly and carefully add a catalytic amount of concentrated sulfuric acid to the solution.
- Heat the reaction mixture to reflux and maintain for 12 hours with stirring.
- After the reaction is complete, cool the mixture to room temperature.
- Neutralize the excess acid by the slow addition of a saturated sodium bicarbonate solution until the pH reaches approximately 7.
- Add dichloromethane to the mixture to extract the product.
- Filter the mixture to remove any solids.
- Separate the organic phase and evaporate the solvent using a rotary evaporator to yield the crude product.
- For purification, dissolve the crude product in ethanol and allow the solvent to evaporate slowly at room temperature over several days to obtain colorless crystals of Methyl 4-(benzyloxy)-3-methoxybenzoate.<sup>[1]</sup>

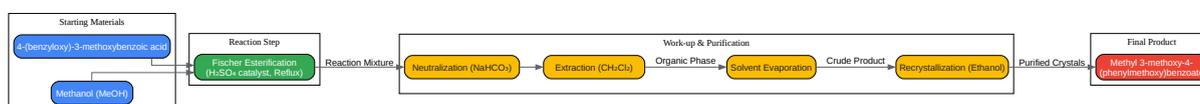
#### Causality Behind Experimental Choices:

- Sulfuric Acid as a Catalyst: Concentrated sulfuric acid acts as a classic acid catalyst for Fischer esterification. It protonates the carbonyl oxygen of the carboxylic acid, making the

carbonyl carbon more electrophilic and susceptible to nucleophilic attack by methanol.

- **Reflux Conditions:** Heating the reaction to reflux increases the reaction rate by providing the necessary activation energy for the esterification, which is typically a slow process at room temperature.
- **Neutralization with Sodium Bicarbonate:** The addition of a weak base like sodium bicarbonate is crucial to quench the reaction by neutralizing the sulfuric acid catalyst and any unreacted carboxylic acid. This step is essential before extraction to prevent the co-extraction of acidic impurities.
- **Dichloromethane for Extraction:** Dichloromethane is a common organic solvent for extraction due to its immiscibility with water and its ability to dissolve a wide range of organic compounds.
- **Recrystallization for Purification:** Recrystallization is a standard technique for purifying solid organic compounds. The slow evaporation of ethanol allows for the formation of a well-defined crystal lattice, excluding impurities.

## Synthesis Workflow Diagram



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Caption: Synthesis of Methyl 3-methoxy-4-(phenylmethoxy)benzoate.

# Applications in Drug Development and Organic Synthesis

The primary significance of Methyl 3-methoxy-4-(phenylmethoxy)benzoate lies in its role as a versatile intermediate in the synthesis of high-value pharmaceutical compounds.

Intermediate in the Synthesis of Cediranib:

This compound is a crucial intermediate in the synthesis of Cediranib (AZD2171), a potent, orally available inhibitor of vascular endothelial growth factor (VEGF) receptor tyrosine kinases.

[1] Cediranib has been investigated as an anti-cancer agent.[1][5]

Intermediate in the Synthesis of Clomiphene:

Methyl 4-(benzyloxy)-3-methoxybenzoate also serves as an intermediate in the synthesis of Clomiphene.[3][6] Clomiphene is a synthetic estrogen agonist-antagonist used in the treatment of infertility in women.

Versatile Scaffold in Organic Synthesis:

Beyond its established roles, the structural features of Methyl 3-methoxy-4-(phenylmethoxy)benzoate make it a valuable scaffold for the custom synthesis of novel compounds in drug discovery.[2] The presence of a benzyloxy protecting group, an electron-donating methoxy group, and a reactive methyl ester moiety provides multiple sites for molecular modification.[2] This allows for the exploration of new chemical space and the development of new therapeutic agents.

## Conclusion

Methyl 3-methoxy-4-(phenylmethoxy)benzoate is a compound of significant interest to the pharmaceutical and organic synthesis communities. Its well-defined chemical identity, coupled with a straightforward synthesis and critical role as a building block for important drugs, underscores its value. A thorough understanding of its properties, synthesis, and applications, as detailed in this guide, is essential for its effective and safe utilization in research and development.

## References

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- To cite this document: BenchChem. [A Comprehensive Guide for Researchers and Drug Development Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b474055#methyl-3-methoxy-4-phenylmethoxy-benzoate-synonyms>]

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